

Application Notes and Protocols: 2,3-Dihydro-benzofuran-3-ylamine in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *2,3-Dihydro-benzofuran-3-ylamine*

Cat. No.: *B011744*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dihydro-benzofuran-3-ylamine is a versatile heterocyclic intermediate that serves as a crucial building block in the synthesis of a variety of biologically active molecules. Its rigid, bicyclic structure provides a valuable scaffold for the development of novel therapeutic agents. This document provides detailed application notes on the utility of **2,3-dihydro-benzofuran-3-ylamine** in pharmaceutical synthesis, with a focus on its role in the development of drugs targeting the central nervous system. Detailed experimental protocols for its synthesis and subsequent elaboration into pharmaceutical targets are also presented. The unique structural features of this intermediate make it a key component in the design of drugs with potentially improved efficacy and reduced side effects^[1].

Key Applications in Pharmaceutical Development

The 2,3-dihydrobenzofuran moiety is a privileged structure in medicinal chemistry, appearing in numerous natural products and synthetic compounds with a wide range of biological activities, including anti-inflammatory, anticancer, and neuroprotective properties. The introduction of an amino group at the 3-position provides a handle for further molecular elaboration, allowing for the synthesis of diverse libraries of compounds for drug discovery.

Notably, derivatives of **2,3-dihydro-benzofuran-3-ylamine** are key intermediates in the synthesis of drugs for neurological disorders[1]. One of the most significant applications is in the development of antidepressants and dopamine agonists.

Table 1: Pharmaceutical Agents and Precursors Derived from 2,3-Dihydrobenzofuran Scaffolds

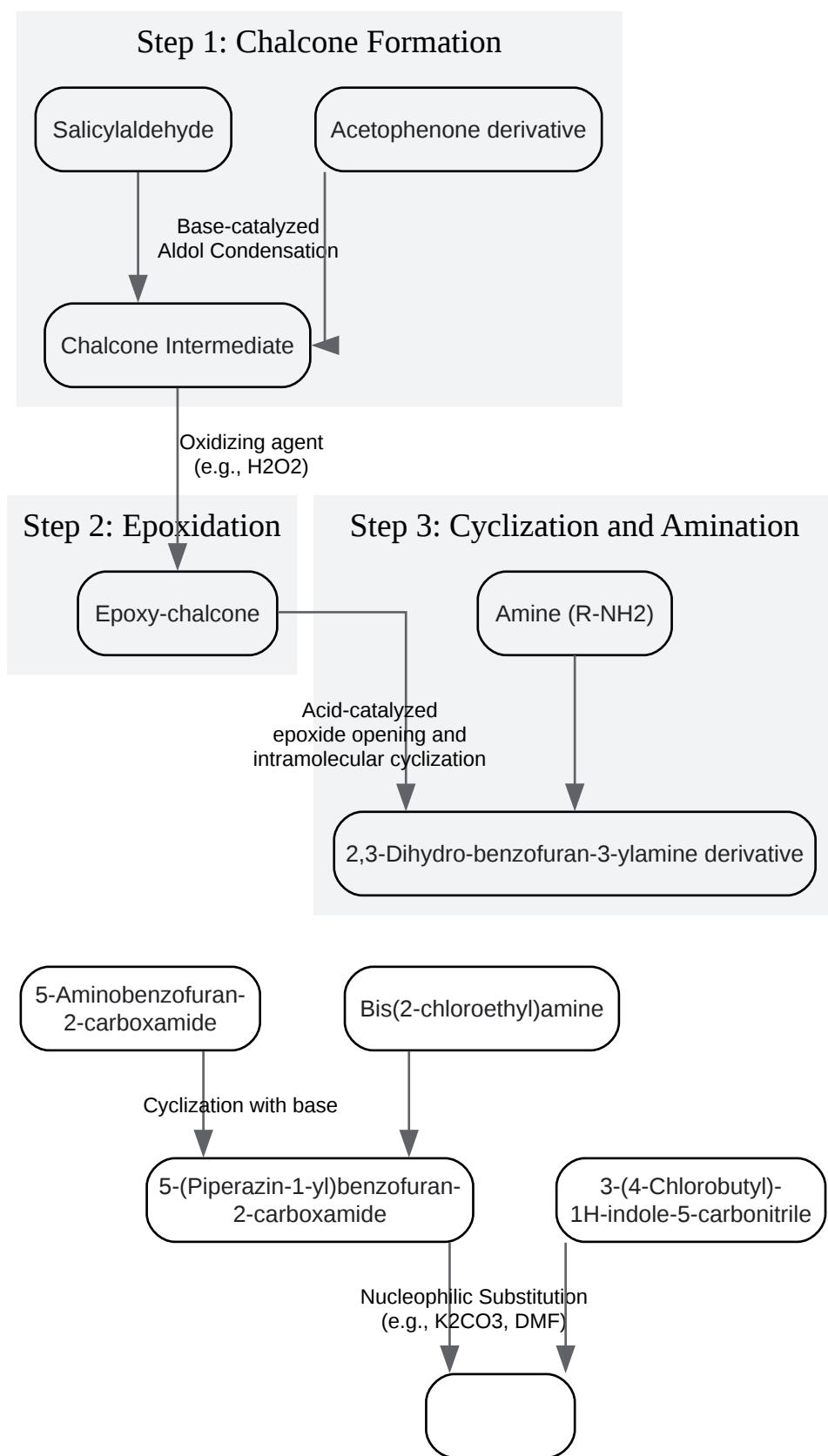
Compound/Drug	Therapeutic Area	Role of Dihydrobenzofuran Moiety
Vilazodone	Antidepressant	Forms the core of the 5-(piperazin-1-yl)benzofuran-2-carboxamide moiety.
Rotigotine	Anti-Parkinson's	While not a direct derivative, related dihydrobenzofuran structures are explored as dopamine agonists.
Flavonoid Derivatives	Anticancer	The dihydrobenzofuran core is a common scaffold in synthetic flavonoids with demonstrated activity in human carcinoma cell lines[2].

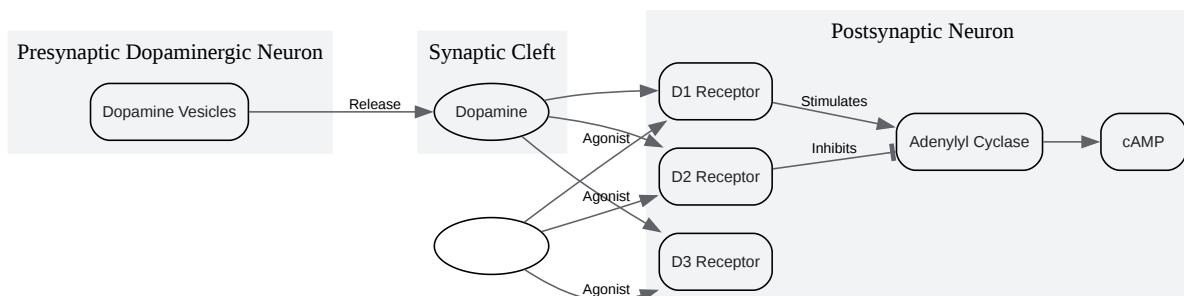
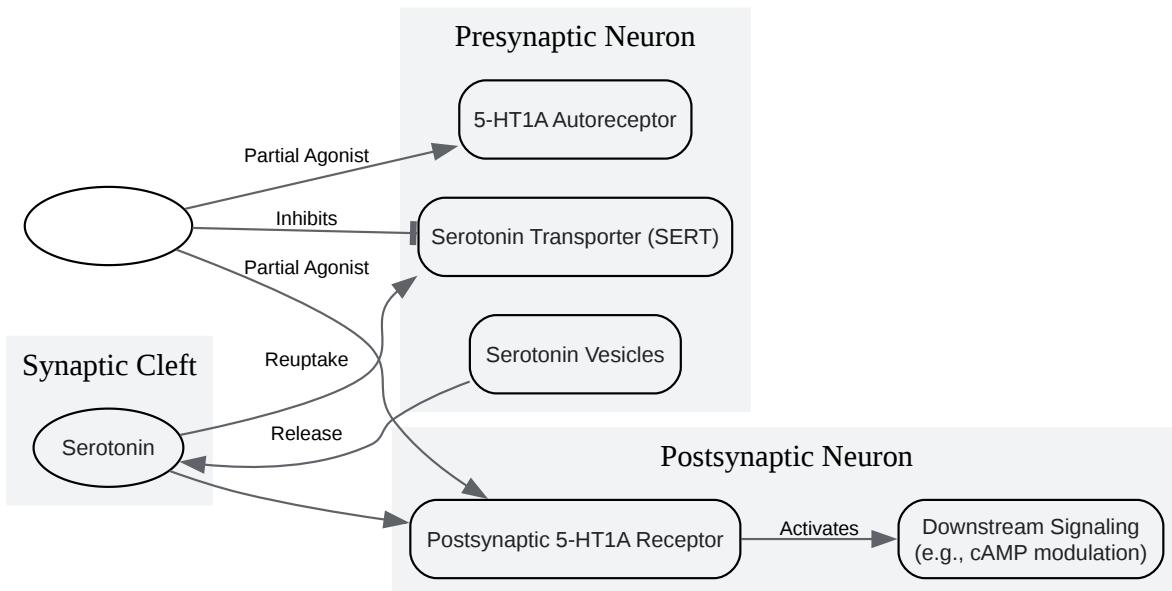
Experimental Protocols

Protocol 1: Synthesis of 2,3-Dihydro-benzofuran-3-ylamine

A common route to synthesize 3-amino-2,3-dihydrobenzofurans involves the cyclization of intermediates derived from chalcones[2][3][4]. The following protocol is a representative method.

Workflow for the Synthesis of 2,3-Dihydro-benzofuran-3-ylamine





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